

Targets and Mechanism of Action

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: PP121

CAS No.: 1092788-83-4

Cat. No.: S540040

[Get Quote](#)

PP121 was rationally designed to inhibit specific families of kinases that are major drivers in cancer signaling. Its key targets and their respective inhibitory concentrations (IC50) are listed in the table below.

Target	IC50 (nM)	Target Family
PDGFR (Platelet-derived growth factor receptor)	2 [1]	Tyrosine Kinase
Hck	8 [1]	Tyrosine Kinase
mTOR	10 [1] [2]	Phosphoinositide Kinase
VEGFR2 (Vascular Endothelial Growth Factor Receptor 2)	12 [1] [2]	Tyrosine Kinase
Src	14 [1] [2]	Tyrosine Kinase
c-Abl	18 [3]	Tyrosine Kinase
DNA-PK (DNA-dependent protein kinase)	60 [1] [2]	Phosphoinositide Kinase

PP121's mechanism is to **block the ATP-binding site** of these kinases. Structural studies show it binds to a conserved hydrophobic pocket, making a hydrogen bond with a key residue (Glu310 in Src) and stabilizing the kinase in an active conformation [4] [1]. By simultaneously inhibiting pro-survival and proliferative signals from tyrosine kinases and the PI3-K/Akt/mTOR pathway, **PP121** can potently block cancer cell growth.

Efficacy in Disease Models

Cancer Research

PP121 has demonstrated potent anti-tumor effects across various models by directly inhibiting its target kinases and downstream signaling pathways.

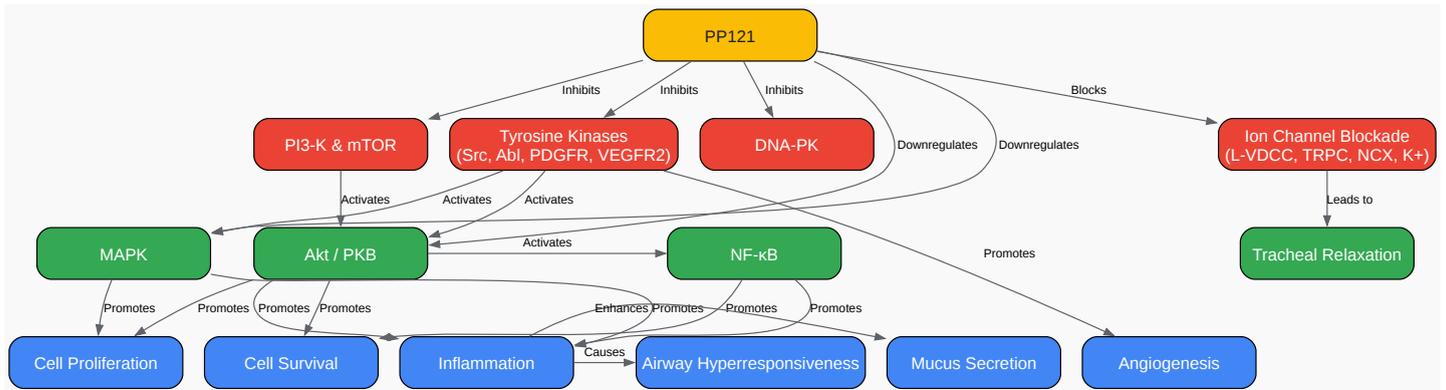
- **In Vitro Effects:** **PP121** potently inhibits tumor cell proliferation, induces **G0/G1 cell cycle arrest**, and promotes apoptosis in diverse cancer cell lines, including glioblastoma, thyroid carcinoma, and esophageal cancer [1] [2]. It also blocks VEGF-stimulated activation of PI3-K and MAPK pathways in human umbilical vein endothelial cells (HUVECs), indicating anti-angiogenic potential [1] [2].
- **In Vivo Efficacy:** Oral administration of **PP121** in mouse xenograft models has been shown to **significantly inhibit tumor growth** without major impacts on body weight. This effect correlates with downregulation of p-Akt and phospho-p70S6K in tumors [1] [2].
- **Non-Small Cell Lung Cancer (NSCLC):** A 2023 study demonstrated that **PP121** exerts an antitumor effect in patient-derived xenograft organoid models of NSCLC, including those with EGFR mutations and MET amplifications, which are often associated with drug resistance [5].

Asthma Research

A 2023 study revealed a new potential application for **PP121** in treating asthma, showing it has **dual anti-contractile and anti-inflammatory effects** in a murine asthma model [6] [7].

- **Anti-contractile:** **PP121** relaxes pre-contracted mouse tracheal rings by blocking calcium mobilization through various ion channels, including L-type voltage-dependent Ca^{2+} channels and transient receptor potential channels [7].
- **Anti-inflammatory:** In asthmatic mice, **PP121** alleviated airway hyperresponsiveness, systematic inflammation, and mucus secretion. This was achieved by downregulating inflammatory factors and suppressing the MAPK/Akt signaling pathway [7].

The following diagram illustrates the signaling pathways and biological processes impacted by **PP121**, integrating its roles in both cancer and asthma.



[Click to download full resolution via product page](#)

PP121 modulates multiple signaling pathways in cancer and asthma by inhibiting key kinases and ion channels.

Experimental Protocols

For researchers intending to use **PP121** in preclinical studies, here are key methodological details.

In Vitro Cell Proliferation Assay (Example)

- **Cell Lines:** Various cancer cell lines like U87, LN229 (glioblastoma), HUVECs, or TT thyroid carcinoma cells [1].
- **Procedure:** Plate cells in 96-well plates. Treat with a concentration gradient of **PP121** for 72 hours. Assess cell viability using reagents like Resazurin sodium salt and measure fluorescence for quantification [1] [8].
- **Key Readout:** IC₅₀ value for anti-proliferative activity.

Kinase Activity Assay

- **Method:** Incubate purified kinase domains with **PP121** across a concentration range. Reactions include ATP and a substrate. Terminate reactions and spot onto membranes. Quantify transferred radioactivity via phosphorimaging to calculate IC₅₀ values [1] [8].

In Vivo Administration

- **Model:** Mouse xenograft models [2].
- **Formulation:** Can be prepared in a vehicle of 10% 1-methyl-2-pyrrolidinone and 90% PEG 300 [8] or similar.
- **Dosing:** Orally administered at doses such as **20 mg/kg, 30 mg/kg, or 50 mg/kg** [7] [2] [8].
- **Endpoint Analysis:** Tumor volume measurement and Western blot analysis of tumor lysates to assess inhibition of downstream targets like p-Akt [2].

Key Research Applications

- **Overcoming Drug Resistance:** **PP121** is particularly useful for studying resistance mechanisms in cancers. Its ability to target multiple parallel signaling pathways can help overcome resistance to single-target kinase inhibitors [5].
- **Dual Pathway Inhibition:** It serves as a tool compound to investigate the biological effects of concurrently inhibiting tyrosine kinase and PI3-K signaling, which are often redundantly activated in diseases [4].
- **Beyond Oncology:** Emerging research, such as the 2023 study on asthma, highlights its potential for application in non-oncological inflammatory and hypercontractile diseases [6] [7].

PP121 remains a valuable tool compound in preclinical research. Its defined multi-target profile makes it useful for studying complex signaling networks and for exploring new therapeutic strategies in oncology and inflammatory diseases.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. PP121 | PDGFR inhibitor | Mechanism | Concentration [selleckchem.com]
2. PP121 | Multi-targeted Kinase Inhibitor [medchemexpress.com]
3. , CAS 1092788-83-4 | SCBT - Santa Cruz Biotechnology PP 121 [scbt.com]
4. Discovery of dual inhibitors of tyrosine and phosphoinositide ... [pmc.ncbi.nlm.nih.gov]
5. Efficacy of PP121 in primary and metastatic non-small cell ... [spandidos-publications.com]
6. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [pubmed.ncbi.nlm.nih.gov]
7. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [pmc.ncbi.nlm.nih.gov]
8. | CAS#:1092788-83-4 | Chemsrcc PP 121 [chemsrc.com]

To cite this document: Smolecule. [Targets and Mechanism of Action]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b540040#what-is-pp121-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com